

Dibutyldodecylamine molecular structure and formula

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Compound of Interest

Compound Name: *Dibutyldodecylamine*

Cat. No.: B15483256

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An in-depth analysis of the molecular characteristics, physicochemical properties, and a representative synthetic pathway for N,N-Dibutyldodecanamine is presented in this technical guide. This document is intended for researchers, scientists, and professionals in the field of drug development and organic chemistry.

Molecular Structure and Formula

N,N-Dibutyldodecanamine, a tertiary amine, is characterized by a central nitrogen atom bonded to two butyl groups and one dodecyl group.

Molecular Formula: C₂₀H₄₃N

Chemical Structure: The structure consists of a long dodecyl carbon chain and two shorter butyl chains attached to a nitrogen atom.

Physicochemical Data

The following table summarizes the key quantitative properties of N,N-Dibutyldodecanamine.

Property	Value
Molecular Weight	297.57 g/mol
Boiling Point	145-147 °C at 0.4 mmHg
Density	0.806 g/mL at 25 °C
Refractive Index	n _{20/D} 1.447

Experimental Protocols

A representative method for the synthesis of N,N-Dibutyldodecanamine is the reductive amination of dodecanal with dibutylamine.

Materials:

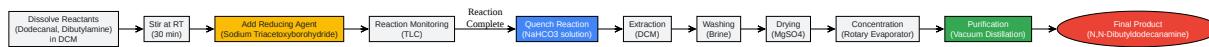
- Dodecanal
- Dibutylamine
- Sodium triacetoxyborohydride
- Dichloromethane (DCM)
- Sodium bicarbonate (NaHCO₃) solution
- Brine
- Anhydrous magnesium sulfate (MgSO₄)
- Round-bottom flask
- Magnetic stirrer
- Separatory funnel
- Rotary evaporator

Procedure:

- In a round-bottom flask, dissolve dodecanal (1 equivalent) and dibutylamine (1.1 equivalents) in dichloromethane.
- Stir the solution at room temperature for 30 minutes.
- Add sodium triacetoxyborohydride (1.5 equivalents) portion-wise to the reaction mixture.
- Continue stirring at room temperature and monitor the reaction progress using thin-layer chromatography (TLC).
- Upon completion, quench the reaction by adding a saturated aqueous solution of sodium bicarbonate.
- Transfer the mixture to a separatory funnel and extract the aqueous layer with dichloromethane.
- Combine the organic layers and wash with brine.
- Dry the organic layer over anhydrous magnesium sulfate and filter.
- Concentrate the filtrate under reduced pressure using a rotary evaporator to obtain the crude product.
- Purify the crude product by vacuum distillation or column chromatography to yield pure N,N-Dibutyldodecanamine.

Visualizations

The following diagram illustrates the logical workflow of the synthesis protocol described above.



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Caption: Synthetic workflow for N,N-Dibutyldodecanamine.

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